

An In-depth Technical Guide to C.I. 561300 (Pigment Red 264)

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Compound of Interest

Compound Name: *Pigment Red 264*

Cat. No.: *B1384101*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of C.I. 561300, a high-performance diketopyrrolopyrrole (DPP) pigment also known as **Pigment Red 264**. This document details its molecular characteristics, summarizes key quantitative data, outlines experimental methodologies for its synthesis and analysis, and presents visual representations of its synthesis workflow and potential biological interactions.

Molecular and Chemical Identity

C.I. 561300 is a synthetic organic pigment belonging to the diketopyrrolopyrrole (DPP) class, renowned for their exceptional lightfastness, thermal stability, and vibrant color.^{[1][2]} The systematic name for this compound is 3,6-bis([1,1'-biphenyl]-4-yl)-2,5-dihydropyrrolo[3,4-c]pyrrole-1,4-dione.^[2]

Identifier	Value
C.I. Name	561300
Common Name	Pigment Red 264
CAS Number	88949-33-1[3]
Molecular Formula	C ₃₀ H ₂₀ N ₂ O ₂ [2][4][5]
Molecular Weight	440.49 g/mol [2][4][5]
Chemical Group	Diketo-pyrrolo-pyrrole (DPP)[3]

Physicochemical Properties

Pigment Red 264 exhibits a range of properties that make it suitable for demanding applications. The following table summarizes key quantitative data gathered from various technical sources.

Property	Value	Source(s)
Appearance	Red powder	[6]
Color Shade	Bluish Red	[3][6]
Density	1.38 g/cm ³	[3][6]
Specific Surface Area	31.4 m ² /g	[3]
Oil Absorption	50-60 ml/100g	[3][6]
Heat Resistance	300-320 °C	[3]
Light Fastness	8 (on a scale of 1-8)	[3]
Acid Resistance	5 (on a scale of 1-5)	[3]
Alkali Resistance	5 (on a scale of 1-5)	[3]
Migration Resistance	5 (on a scale of 1-5)	[3]

Experimental Protocols

Synthesis of Diketopyrrolopyrrole (DPP) Pigments

The synthesis of DPP pigments, including **Pigment Red 264**, generally involves the condensation of a succinate derivative with an appropriate nitrile in the presence of a strong base.^[2]^[7]

A common synthetic route for DPP pigments involves the following conceptual steps:

- **Reaction of an Aryl Nitrile with Diethyl Succinate:** The core DPP structure is typically formed by the reaction of an aryl nitrile with diethyl or diisopropyl succinate. This reaction is conducted in the presence of a strong base.^[7]
- **Cyclization:** The initial reaction is followed by a cyclization step to form the characteristic fused heterocyclic system of the DPP chromophore.^[2]
- **Functionalization:** For **Pigment Red 264**, the synthesis would specifically involve precursors that introduce the biphenyl-4-yl moieties at the 3 and 6 positions of the DPP core.^[2]
- **Post-Synthesis Processing:** The crude pigment undergoes further processing to achieve the desired particle size, crystal morphology, and surface properties for specific applications.^[1]

A more specific method for creating derivatives involves modifying an existing DPP pigment. For instance, new DPP dyes can be synthesized from the commercially available Pigment Red 254. This process includes an initial N-alkylation to improve solubility, followed by a Suzuki-Miyaura cross-coupling reaction with boronic acid derivatives to introduce new functional groups.^[7]

Spectroscopic Characterization

The electronic and optical properties of **Pigment Red 264** are primarily investigated using absorption and reflectance spectroscopy.

- **UV-Visible-Near Infrared (UV-Vis-NIR) Spectroscopy:** This technique is employed to measure the absorption, transmission, or reflectance of light in the ultraviolet, visible, and near-infrared regions. The resulting spectrum reveals the wavelengths of light the pigment absorbs, which is fundamental to understanding its color.^[1]

Structural Analysis

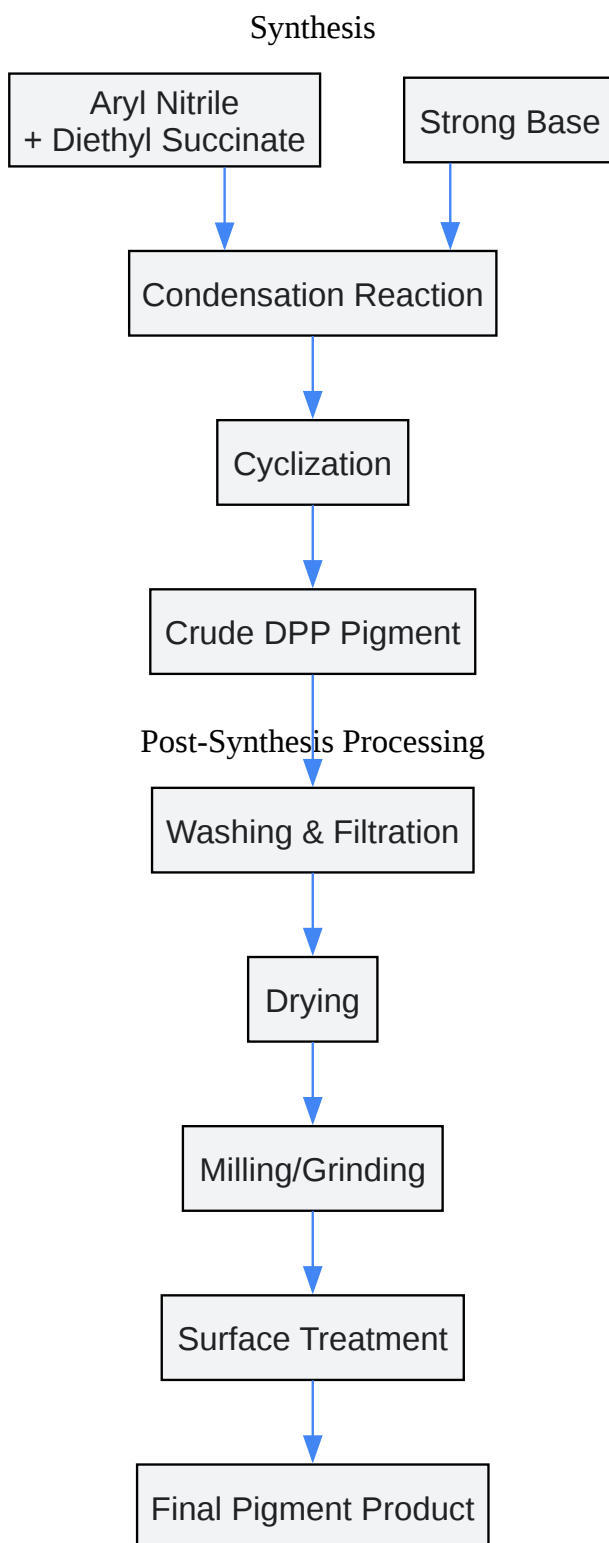
The precise three-dimensional arrangement of molecules in the solid state is determined using X-ray crystallography.

- Single-Crystal X-ray Diffraction: This method provides detailed information about the crystal structure of **Pigment Red 264**, revealing it to crystallize in the triclinic system.^[1] This structural information is crucial for understanding the pigment's stability and performance.

Visualizations

Synthesis and Processing Workflow

The following diagram illustrates a generalized workflow for the synthesis and refinement of DPP pigments like C.I. 561300.

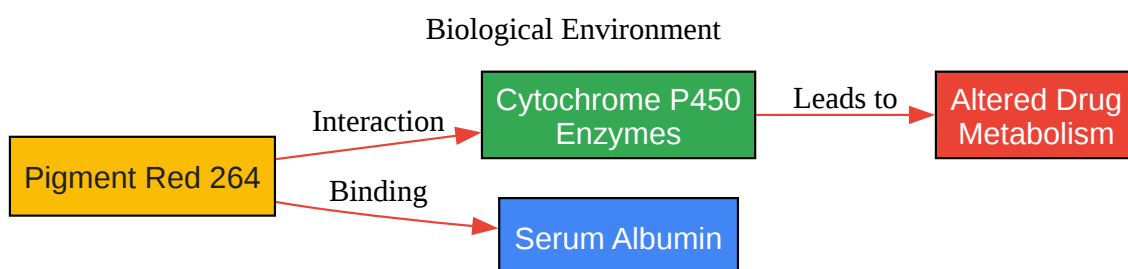


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Generalized synthesis and processing workflow for DPP pigments.

Potential Biological Interactions

While primarily an industrial pigment, research indicates potential interactions of **Pigment Red 264** with biological molecules. The diagram below depicts these interactions.



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Potential biological interactions of **Pigment Red 264**.

It has been observed that **Pigment Red 264** can bind to serum albumin, which may affect the transport and distribution of other substances in the body.[8] Furthermore, its interaction with cytochrome P450 enzymes could potentially alter drug metabolism.[8]

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